

Introduction to α/β -Hydrolase Domain Containing 6 (ABHD6)

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Compound of Interest		
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α/β-Hydrolase domain-containing 6 (ABHD6) is a 30kDa integral membrane protein belonging to the extensive serine hydrolase superfamily.[1] Initially identified through activity-based protein profiling, ABHD6 has emerged as a significant regulator of lipid signaling and metabolism.[1] It is ubiquitously expressed, with notable concentrations in the brain, liver, adipose tissue, and pancreatic islets.[2][3] ABHD6's primary characterized function is the hydrolysis of monoacylglycerols (MAGs), most notably the endocannabinoid 2-arachidonoylglycerol (2-AG).[4][5] This activity positions ABHD6 as a key modulator of the endocannabinoid system and, consequently, a wide array of physiological processes.

Beyond its role in neurotransmission, research has illuminated the critical function of ABHD6 in systemic energy homeostasis. Its involvement in insulin secretion, lipid storage, and energy expenditure has established it as a promising therapeutic target for a range of metabolic disorders, including obesity, type 2 diabetes, and nonalcoholic fatty liver disease (NAFLD).[2][3] [6] This guide provides a comprehensive overview of the core functions of ABHD6 in metabolic pathways, presenting key quantitative data, experimental methodologies, and visual representations of its signaling roles.

Enzymatic Activity and Substrate Specificity

ABHD6 is a versatile lipid hydrolase with a preference for specific monoacylglycerol species. Its catalytic activity is dependent on a canonical Ser-His-Asp catalytic triad.[2] While it contributes to the overall breakdown of 2-AG in the brain (approximately 4%), its distinct subcellular localization suggests it modulates a specific pool of this endocannabinoid.[5][7]



Substrate Profile

ABHD6 hydrolyzes a variety of lipid substrates, positioning it at the crossroads of several metabolic pathways.[2][4]

- Monoacylglycerols (MAGs): ABHD6 displays robust hydrolase activity towards MAGs containing saturated, monounsaturated, and polyunsaturated fatty acids. It shows a preference for the sn-1(3) position over the sn-2 position.[4] Its activity is highest towards MAGs with saturated fatty acyl chains (C8:0–C14:0) and the endocannabinoid 2-AG (C20:4). [1][4]
- Lysophospholipids: Unlike the more specific MAG lipase (MAGL), ABHD6 can hydrolyze
 lysophospholipids, with a demonstrated preference for lysophosphatidylglycerol (LPG).[2][4]
- Bis(monoacylglycero)phosphate (BMP): ABHD6 is a major enzyme responsible for the degradation of BMP, a key lipid involved in the function of late endosomes and lysosomes.[3]
 [8] This activity links ABHD6 to intracellular lipid sorting and trafficking.

Quantitative Data on Substrate Hydrolysis

The following table summarizes the relative hydrolytic activity of ABHD6 towards various lipid substrates.

Substrate	Relative Hydrolysis Rate	Reference
1-arachidonoyl-glycerol (1-AG)	Highest	[1]
2-arachidonoyl-glycerol (2-AG)	High	[1]
2-lauroyl-glycerol (2-LG)	Moderate	[1][9]
Lysophosphatidylglycerol (LPG)	Preferred among lysophospholipids	[2][4]
Bis(monoacylglycero)phosphat e (BMP)	High specific activity	[3][8]

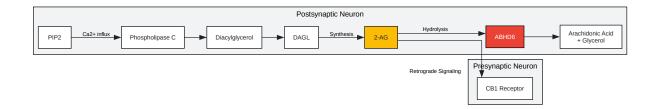


Role in Endocannabinoid Signaling and Central Metabolism

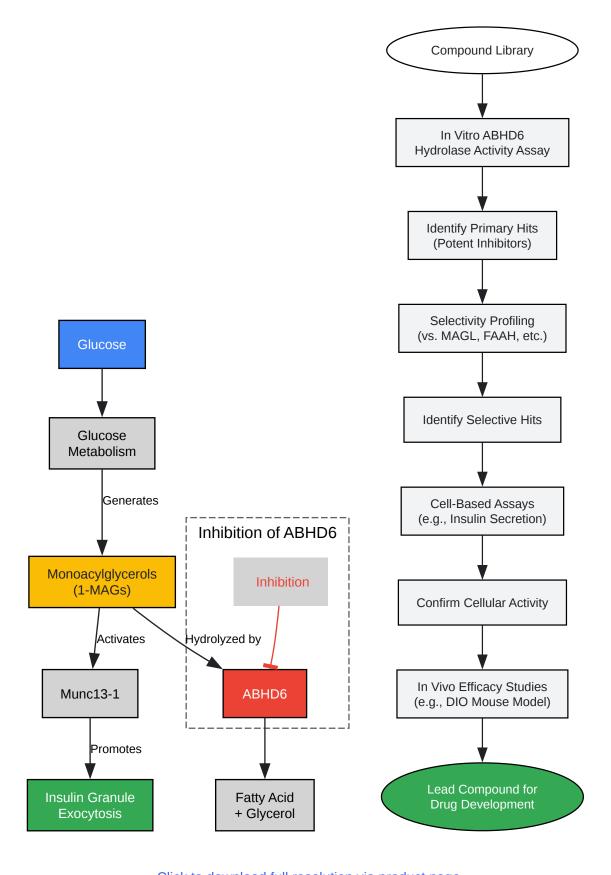
The endocannabinoid system (ECS) is a crucial neuromodulatory system, and 2-AG is its most abundant signaling lipid. By hydrolyzing 2-AG into arachidonic acid and glycerol, ABHD6 terminates its signaling at cannabinoid receptors (CB1 and CB2), thereby acting as a metabolic gatekeeper for ECS activity.[1][5]

In the central nervous system, particularly the hypothalamus, ABHD6 plays a role in regulating energy balance. Inhibition of ABHD6 in the ventromedial hypothalamus can blunt the body's metabolic flexibility and adaptive responses to challenges like fasting.[4][10]









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